

Stability and degradation of 3,5-Diamino-6-chloropyrazine-2-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diamino-6-chloropyrazine-2-carboxylic acid

Cat. No.: B1236903

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Technical Support Center: 3,5-Diamino-6-chloropyrazine-2-carboxylic acid

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability and degradation of **3,5-Diamino-6-chloropyrazine-2-carboxylic acid**. It is intended for researchers, scientists, and drug development professionals to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage and handling conditions for 3,5-Diamino-6-chloropyrazine-2-carboxylic acid?

A1: To ensure the stability and integrity of the compound, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1] For long-term storage, keeping it in a dark place under an inert atmosphere at 2-8°C is recommended.[2] During handling, use personal protective equipment (gloves, eye shields, dust mask), and operate within a chemical fume hood to avoid dust formation and inhalation.[3][4] The compound should be kept away from heat, sparks, and open flames.[3]

Q2: What are the known chemical incompatibilities of this compound?

A2: The compound is incompatible with strong oxidizing agents.[2][5] Contact with such agents should be strictly avoided to prevent vigorous and potentially hazardous reactions.

Q3: What are the physical and chemical properties of **3,5-Diamino-6-chloropyrazine-2-carboxylic acid**?

A3: The key properties are summarized in the table below. Note that some data pertains to the closely related methyl ester, a common synthetic precursor.

Property	Value	Source
Chemical Formula	C ₅ H ₅ ClN ₄ O ₂	-
Molecular Weight	188.57 g/mol	-
Appearance	Light Brown to Brown Solid	[2]
Melting Point	211-215 °C (for Methyl Ester)	[2][6]
Solubility	Slightly soluble in DMSO and Methanol (for Methyl Ester)	[2]
CAS Number	4878-36-8	[3]

Q4: What are the primary safety hazards associated with this compound?

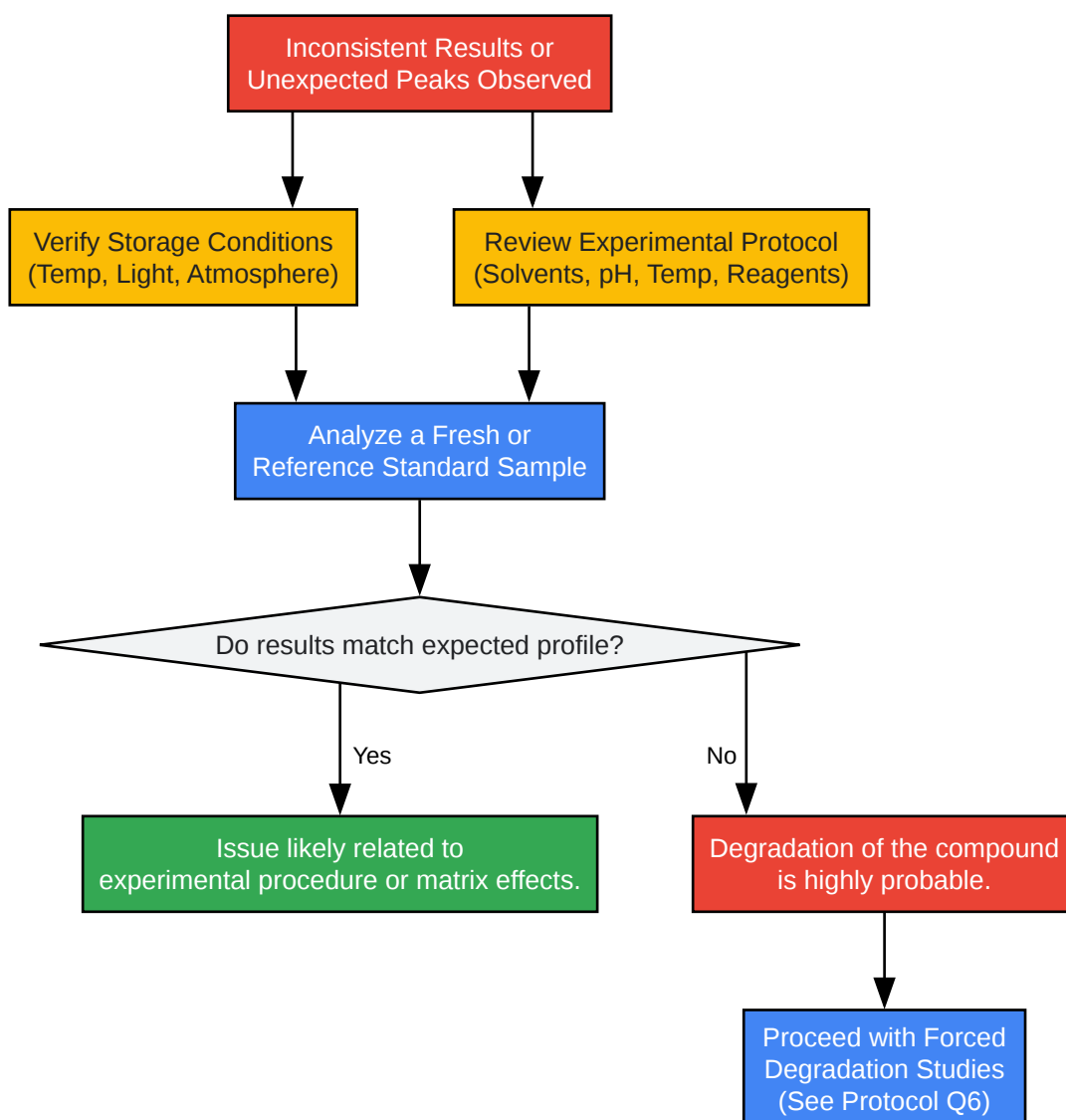
A4: According to GHS hazard statements, the compound may cause skin irritation, serious eye irritation, and respiratory irritation.[7] It is also harmful if swallowed.[3] Standard safety precautions, including the use of appropriate personal protective equipment, are essential during handling.[1]

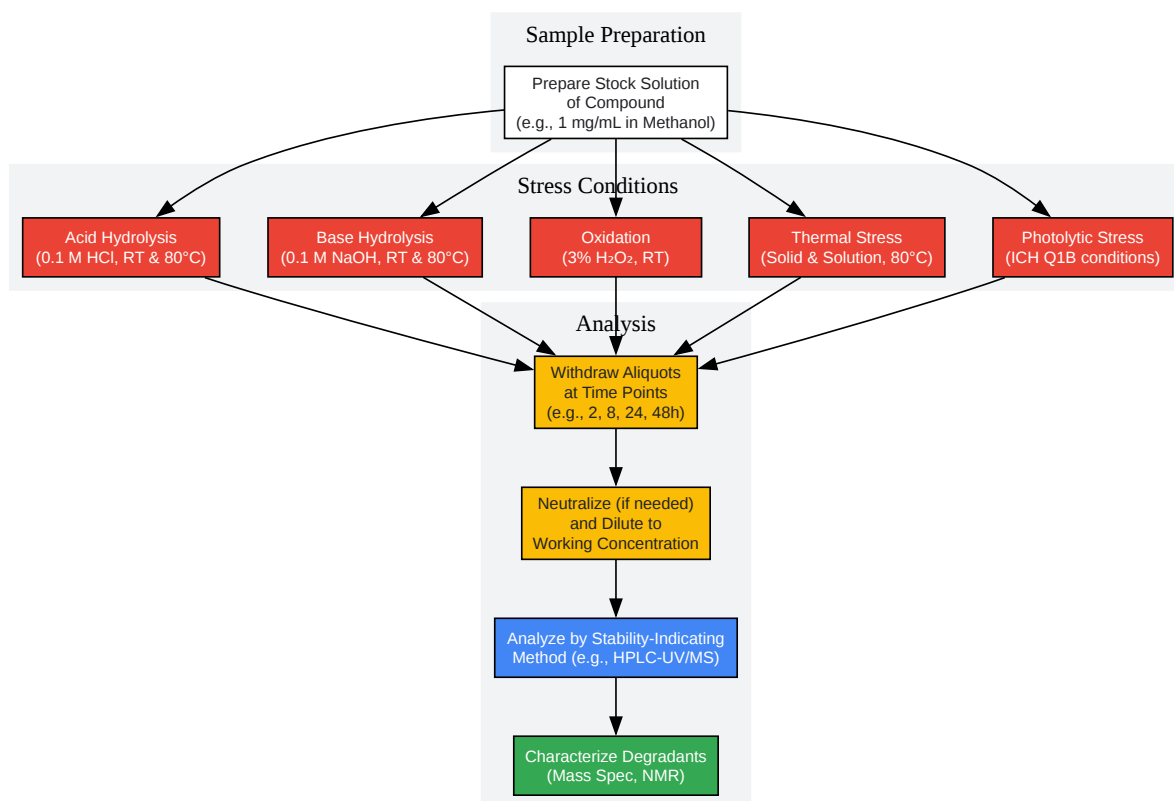
Troubleshooting Guide

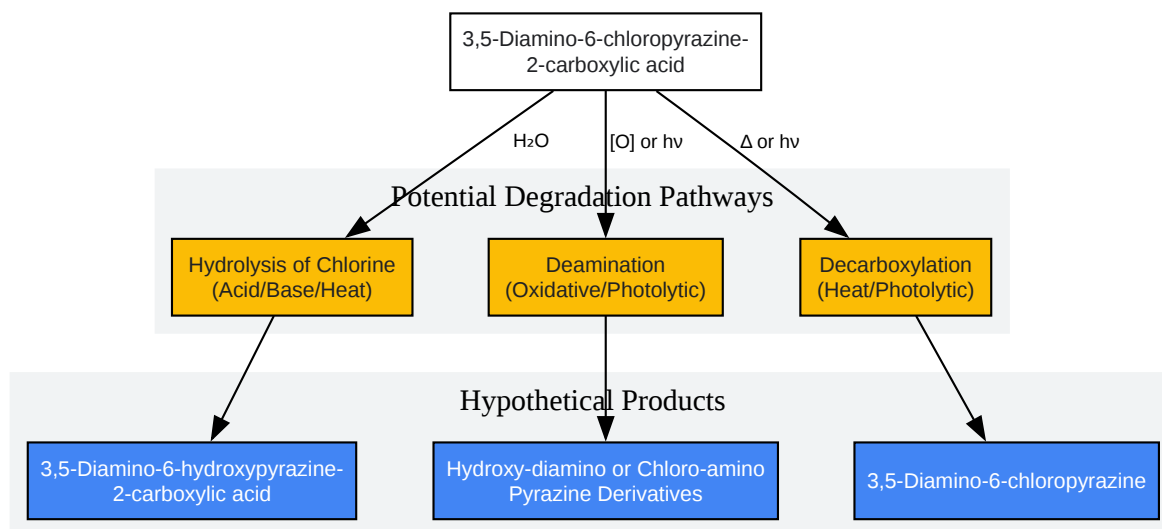
Q5: My experimental results (e.g., HPLC, NMR) are inconsistent or show unexpected peaks. Could compound degradation be the cause?

A5: Yes, inconsistent results and the appearance of extraneous peaks in analytical data are common indicators of compound degradation. Degradation can be triggered by improper storage, handling, or exposure to incompatible substances or harsh experimental conditions

(e.g., extreme pH, high temperature, light). Follow the troubleshooting workflow below to investigate the issue.







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